

5-Chloro-2-fluorotoluene chemical properties

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Compound of Interest

Compound Name: **5-Chloro-2-fluorotoluene**

Cat. No.: **B1349765**

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An In-depth Technical Guide to **5-Chloro-2-fluorotoluene**

Abstract

5-Chloro-2-fluorotoluene, with CAS number 452-66-4, is a halogenated aromatic compound that serves as a crucial intermediate in the synthesis of a variety of fine chemicals, pharmaceuticals, and agrochemicals.^{[1][2]} Its unique molecular structure, featuring chlorine, fluorine, and methyl substituents on a benzene ring, imparts specific reactivity that makes it a versatile building block in organic synthesis.^[3] This document provides a comprehensive overview of the chemical and physical properties, spectroscopic data, synthesis, reactivity, applications, and safety information for **5-Chloro-2-fluorotoluene**, intended for researchers and professionals in the fields of chemistry and drug development.

Chemical and Physical Properties

5-Chloro-2-fluorotoluene is a colorless to nearly colorless liquid.^[1] A summary of its key chemical and physical properties is presented in Table 1.

Property	Value
CAS Number	452-66-4[4]
Molecular Formula	C ₇ H ₆ ClF[5]
Molecular Weight	144.57 g/mol [1][4]
IUPAC Name	4-Chloro-1-fluoro-2-methylbenzene[1]
Synonyms	5-Chloro-2-fluorotoluene[5]
Appearance	Colorless to almost colorless clear liquid[1]
Density	1.188 g/mL at 25 °C[4][6]
Boiling Point	157-159 °C at 752 mmHg[4][6]
Flash Point	49 °C (120.2 °F) - closed cup[4]
Refractive Index (n _{20/D})	1.4995[4][6]
LogP	3.28[5]
Vapor Pressure	2.8±0.3 mmHg at 25°C[5]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **5-Chloro-2-fluorotoluene**.

¹H NMR Spectroscopy

The proton NMR spectrum provides information about the hydrogen atoms in the molecule.

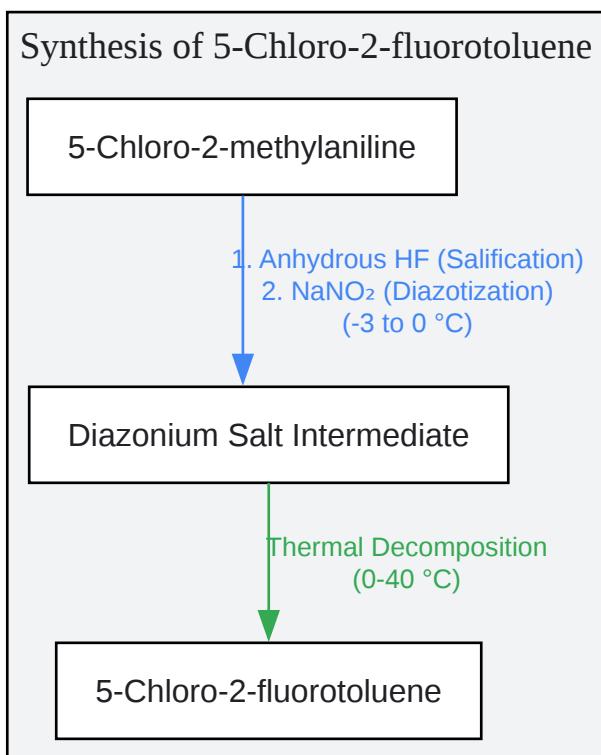
Assignment	Chemical Shift (ppm)
A	7.109
B	7.064
C	6.885
D (CH ₃)	2.212

Note: Data corresponds to a 399.65 MHz spectrum in CDCl_3 .^[7]

Synthesis and Reactivity

Synthesis

A common method for the preparation of **5-Chloro-2-fluorotoluene** involves a diazotization-fluorination sequence starting from 5-chloro-2-methylaniline (also known as 5-chloro-2-aminotoluene).^[8]



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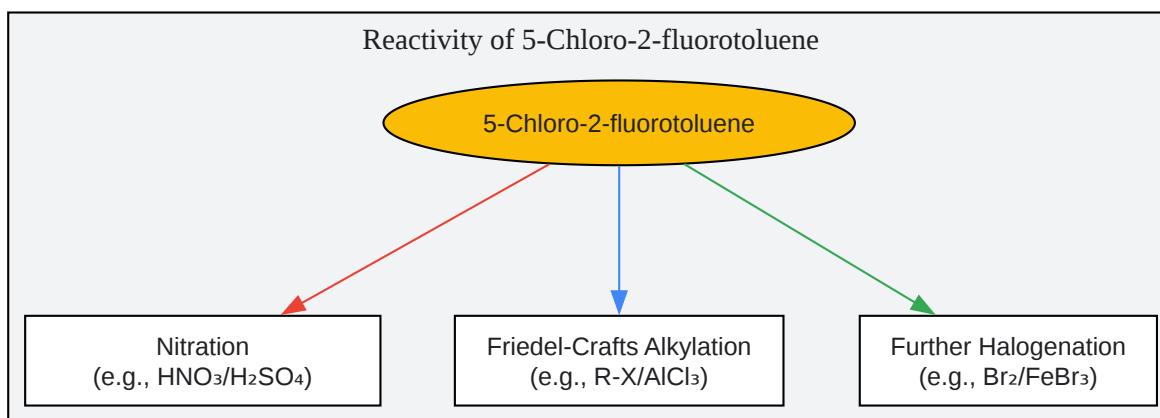
Caption: Synthesis workflow for **5-Chloro-2-fluorotoluene**.

Reactivity

5-Chloro-2-fluorotoluene undergoes typical electrophilic aromatic substitution reactions. The directing effects of the substituents (ortho, para-directing methyl and fluorine; ortho, para-directing but deactivating chlorine) influence the position of substitution.

Key reactions include:

- Nitration: Can be nitrated using solid acid catalysts under mild conditions to form nitro derivatives.[1]
- Friedel-Crafts Alkylation: Reacts with alkyl halides in the presence of a Lewis acid to introduce alkyl groups to the aromatic ring.[1]
- Halogenation: Further halogenation can occur at available positions on the ring through electrophilic substitution.[1]



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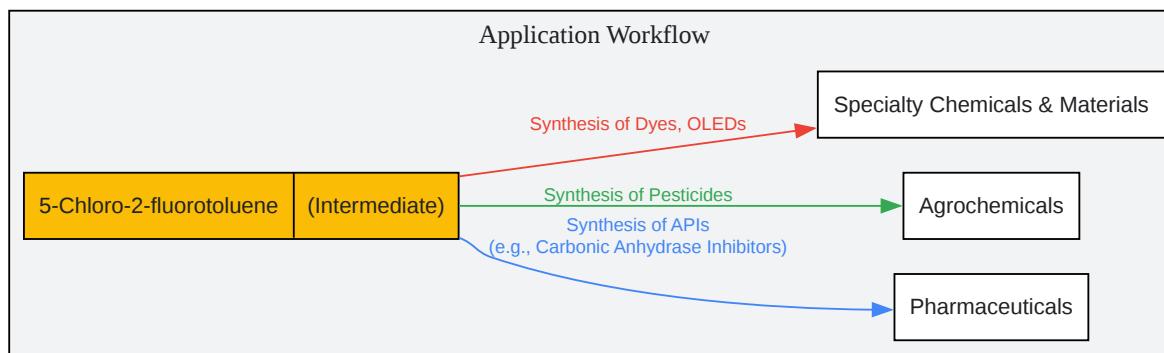
Caption: Key chemical reactions of **5-Chloro-2-fluorotoluene**.

Applications

5-Chloro-2-fluorotoluene is a valuable intermediate in several industrial sectors.

- Pharmaceutical Industry: It is a key building block in the synthesis of various active pharmaceutical ingredients (APIs), including antihypertensives, antitumor agents, and antiviral drugs.[9] It is specifically noted for its use in preparing potent calcium (Ca++) agonists and topically active carbonic anhydrase inhibitors for glaucoma treatment.[2][3]

- Agrochemicals: Used in the manufacturing of pesticides and herbicides.[1]
- Chemical Industry: Serves as a precursor for dyes, pigments, and specialty chemicals.[1][9]
- Material Science: Utilized in the development of new materials such as liquid crystals and OLEDs.[1][9]



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Caption: Role of **5-Chloro-2-fluorotoluene** as a chemical intermediate.

Experimental Protocols

Synthesis of 5-Chloro-2-fluorotoluene from 5-Chloro-2-methylaniline

This protocol is based on the diazotization method.[8]

Materials:

- 5-chloro-2-methylaniline
- Anhydrous hydrofluoric acid (HF)
- Sodium nitrite (NaNO_2)

- Reaction vessel suitable for HF, equipped with cooling and dropping funnel.

Procedure:

- **Salification:** Cool the anhydrous hydrofluoric acid (2-5 molar equivalents) to 5-7 °C in the reaction vessel. Add 5-chloro-2-methylaniline (1 molar equivalent) dropwise over several hours while maintaining the temperature. After the addition is complete, allow the mixture to react for an additional 1-3 hours.
- **Diazotization:** Cool the resulting mixture to between -3 °C and 0 °C. Add a solution of sodium nitrite (1-1.5 molar equivalents) dropwise, ensuring the temperature does not exceed 0 °C. The addition should be carried out over 8-10 hours. Stir the reaction mixture for another 1-3 hours at this temperature.
- **Thermolysis:** Warm the reaction mixture to between 0 °C and 40 °C. The diazonium salt will decompose, releasing nitrogen gas and forming the desired **5-Chloro-2-fluorotoluene**.
- **Work-up and Purification:** The product can be isolated by extraction and purified by distillation.

Safety Information

5-Chloro-2-fluorotoluene is a hazardous and flammable chemical.[\[9\]](#)[\[10\]](#) All handling should be performed in a well-ventilated area, and appropriate personal protective equipment (PPE) must be worn.[\[4\]](#)

Hazard Information	Details
Signal Word	Warning[4]
Hazard Statements	H226: Flammable liquid and vapor.[4][10] H315: Causes skin irritation.[4][10] H319: Causes serious eye irritation.[4][10] H335: May cause respiratory irritation.[4][10]
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.[4] P233: Keep container tightly closed.[4] P280: Wear protective gloves/eye protection/face protection. [4] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Personal Protective Equipment	Eyeshields, faceshields, gloves, respirator with appropriate filter (e.g., type ABEK).[4]
Storage Class	3 - Flammable liquids[4]

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